

## Application Notes and Protocols: Preparation of Z-FF-FMK Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of **Z-FF-FMK** (Z-Phe-Phe-Fluoromethyl Ketone) stock solutions. **Z-FF-FMK** is a cell-permeant, irreversible inhibitor of cathepsin L and B, frequently utilized in studies of apoptosis, neurodegeneration, and cancer.[1][2][3][4]

## **Chemical Properties and Data**

A summary of the key chemical and physical properties of **Z-FF-FMK** is presented in the table below for easy reference.



Property	Value	Source
Molecular Formula	C27H27FN2O4	[1]
Molecular Weight	462.51 g/mol	[5][6][7]
Appearance	White to off-white solid	[8]
Purity	≥95%	[2]
Solubility	Soluble in DMSO (≥10 mg/mL)	[1][2]
InChI Key	CAILNONEKASNSH- ZEQRLZLVSA-N	[2]
CAS Number	105608-85-3	[1][2][5]

## **Experimental Protocols**

- 1. Materials and Equipment
- **Z-FF-FMK** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses
- 2. Preparation of a 10 mM **Z-FF-FMK** Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions to working concentrations.

a. Calculation:



To prepare a 10 mM stock solution, the required mass of **Z-FF-FMK** can be calculated using the following formula:

Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

For example, to prepare 1 mL of a 10 mM stock solution:

- Concentration = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 462.51 g/mol

Mass (mg) =  $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 462.51 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6251 \text{ mg}$ 

- b. Step-by-Step Procedure:
- Equilibrate the Z-FF-FMK powder to room temperature before opening to prevent condensation.
- Carefully weigh out the calculated amount of Z-FF-FMK powder using an analytical balance in a fume hood.
- Transfer the powder to a sterile microcentrifuge tube or amber vial.
- Add the appropriate volume of anhydrous DMSO to the tube. It is recommended to use newly opened DMSO to avoid moisture, which can affect solubility.[8][9]
- Vortex the solution until the Z-FF-FMK is completely dissolved. Gentle warming or sonication may be required to facilitate dissolution.[8]
- Once dissolved, the stock solution is ready for use or storage.
- 3. Storage and Stability

Proper storage is crucial to maintain the activity of the **Z-FF-FMK** stock solution.



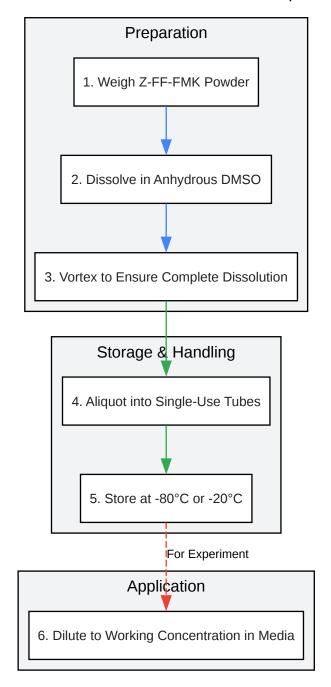
Form	Storage Temperature	Stability
Powder	-20°C	≥ 4 years[2]
In Solvent (DMSO)	-80°C	6 months[3][6][8]
-20°C	1 month[3][6][8]	

To avoid repeated freeze-thaw cycles that can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes before freezing.[6] [8]

## **Diagrams**



#### Workflow for Z-FF-FMK Stock Solution Preparation



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Caption: Workflow for preparing **Z-FF-FMK** stock solution.



# Apoptotic Stimuli Z-FF-FMK (e.g., β-amyloid) Inhibits Cathepsin L/B Caspase-3 Activation

#### Simplified Signaling Pathway Inhibition by Z-FF-FMK

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**Apoptosis** 

Caption: **Z-FF-FMK** inhibits cathepsin-mediated apoptosis.

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